

How to sterilize Ticarcillin monosodium hydrate solutions

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Compound of Interest

Compound Name: *Ticarcillin monosodium hydrate*

Cat. No.: *B1260060*

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Ticarcillin Monosodium Hydrate Technical Support Hub[1]

Ticket ID: TIC-STER-001 Subject: Sterilization and Handling of **Ticarcillin Monosodium Hydrate** Solutions Status: Resolved Assigned Specialist: Senior Application Scientist[1][2]

Executive Summary (The "Golden Rule")

Do NOT autoclave Ticarcillin solutions.[1][2]

Ticarcillin is a carboxypenicillin antibiotic containing a beta-lactam ring.[1][2] This chemical structure is inherently heat-labile.[1][2] Subjecting **Ticarcillin monosodium hydrate** to autoclave temperatures (121°C) will cause rapid hydrolysis of the beta-lactam ring, rendering the antibiotic biologically inactive and potentially generating toxic degradation products.[1]

The only validated method for sterilizing Ticarcillin solutions is membrane filtration (0.22 µm).

Standard Operating Procedure (SOP)

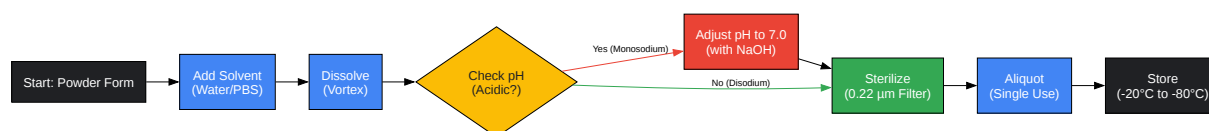
Protocol: Preparation and Sterilization of Stock Solution

Objective: Prepare a sterile 100 mg/mL stock solution. Reagents: **Ticarcillin Monosodium Hydrate** (Powder), Sterile Water for Injection or PBS, 1N NaOH (for pH adjustment).[\[1\]](#)[\[2\]](#)

Step	Action	Technical Rationale
1	Calculate & Weigh	Calculate mass based on potency. Note: Monosodium salt is hygroscopic; weigh quickly to avoid moisture absorption. [1] [2]
2	Dissolve	Add solvent (Water/PBS) to 80% of final volume. [1] [2] Vortex gently.
3	pH Adjustment	CRITICAL: Ticarcillin Monosodium yields an acidic solution (pH ~2.5–4.0). [1] [2] [3] If used for cell culture, adjust pH to ~7.0 using 1N NaOH.
4	Final Volume	Add solvent to reach the final target volume.
5	Sterilization	Pass solution through a 0.22 µm PES or PVDF syringe filter into a sterile receptacle.
6	Aliquot	Dispense into single-use aliquots (e.g., 1 mL) to avoid freeze-thaw cycles. [1] [2]
7	Storage	Store immediately at -20°C (stable for 1-3 months) or -80°C (stable for 6 months).

Workflow Visualization

The following diagram illustrates the critical decision points and workflow for handling **Ticarcillin Monosodium Hydrate**.



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Figure 1: Validated workflow for Ticarcillin Monosodium preparation.[1][2] Note the critical pH adjustment step specific to the monosodium salt form.

Troubleshooting & FAQs

Issue 1: "I accidentally autoclaved my stock solution. Can I still use it?"

- Verdict:NO.
- Explanation: Autoclaving hydrolyzes the beta-lactam ring.[1][2] While the solution might look clear or slightly yellow, the antimicrobial activity is destroyed. Using this will result in bacterial overgrowth in your culture and invalid experimental data.[2]

Issue 2: "My solution turned yellow after thawing. Is it safe?"

- Verdict:Proceed with Caution / Discard.
- Explanation: Ticarcillin solutions are naturally clear to pale yellow.[1][2] A dark yellow or amber color indicates significant oxidation or hydrolysis (degradation).[1][2]
- Self-Validation: Compare the color to a freshly prepared standard. If the thawed aliquot is significantly darker, the potency has dropped. Discard it.

Issue 3: "Why is my solution so acidic?"

- Verdict: Chemical Form Variance.
- Explanation: You likely purchased Ticarcillin Monosodium (pH 2.5–4.0 in solution) rather than Ticarcillin Disodium (pH 6.0–8.0).
- Fix: The monosodium form is often used as an analytical standard.^[1] For biological applications (e.g., Agrobacterium selection), you must buffer the solution or adjust the pH to physiological levels (~7.^[1]0) before adding it to growth media, or it may precipitate media components or kill plant tissues/cells.^[1]^[2]

Issue 4: "Can I refreeze the leftovers?"

- Verdict: NO.
- Explanation: Beta-lactams are sensitive to the shear forces of ice crystal formation.^[1] Repeated freeze-thaw cycles fracture the molecule.^[1]^[2] Always aliquot into single-use volumes (e.g., 500 μ L or 1 mL).

Technical Data Summary

Solubility & Stability Matrix

Parameter	Specification	Notes
Solubility (Water)	> 50 mg/mL	Highly soluble.[1][2]
Solubility (Ethanol)	~ 2 mg/mL	Poor solubility in pure alcohols. [1][2]
Stability (Powder)	2–3 Years	Store desiccated at 4°C or -20°C.
Stability (Solution 4°C)	< 72 Hours	Loses ~10% potency rapidly. [1][2]
Stability (Solution -20°C)	1–3 Months	Recommended for short-term storage.[1][2]
Stability (Solution -80°C)	~ 6 Months	Optimal for long-term storage. [1][2]
Sterilization Method	Filtration Only	0.22 µm PES (Polyethersulfone) or PVDF.[1] [2]

References

- United States Pharmacopeia (USP). Ticarcillin Monosodium Monograph.[1][2][3][4] (Defines pH ranges and purity standards for the monosodium salt form).
 - (Search "Ticarcillin Monosodium")[1][2][3]
- Gold Biotechnology. Ticarcillin Disodium / Monosodium Stock Solution Protocol.
- TOKU-E. Ticarcillin Monosodium Product Data Sheet. (Confirming solubility and mechanism of action).
- Clinical and Laboratory Standards Institute (CLSI). M100: Performance Standards for Antimicrobial Susceptibility Testing.[1][2] (Guidelines on preparation of beta-lactam stock solutions).
 - [1][2]

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Sources

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- [2. Ticarcillin monosodium | Bacterial | 74682-62-5 | Invivochem \[invivochem.com\]](#)
- [3. trungtamthuoc.com \[trungtamthuoc.com\]](#)
- [4. Ticarcillin Monosodium \[drugfuture.com\]](#)
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